

Dienogest-d4 stable isotope labeling

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Compound Focus: Dienogest-d4

Cat. No.: S12890175

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Suppliers and Availability

Dienogest-d4 is marketed for research purposes only and is not intended for diagnostic or therapeutic use [1]. The following table lists known suppliers.

Supplier	Notes
MedChemExpress (MCE)	Listed as a controlled substance in some territories; availability requires a quote [1].
Pharmaffiliates	Available for inquiry; storage recommended at 2-8°C [2].

Context on Dienogest and Stable Isotope Labeling

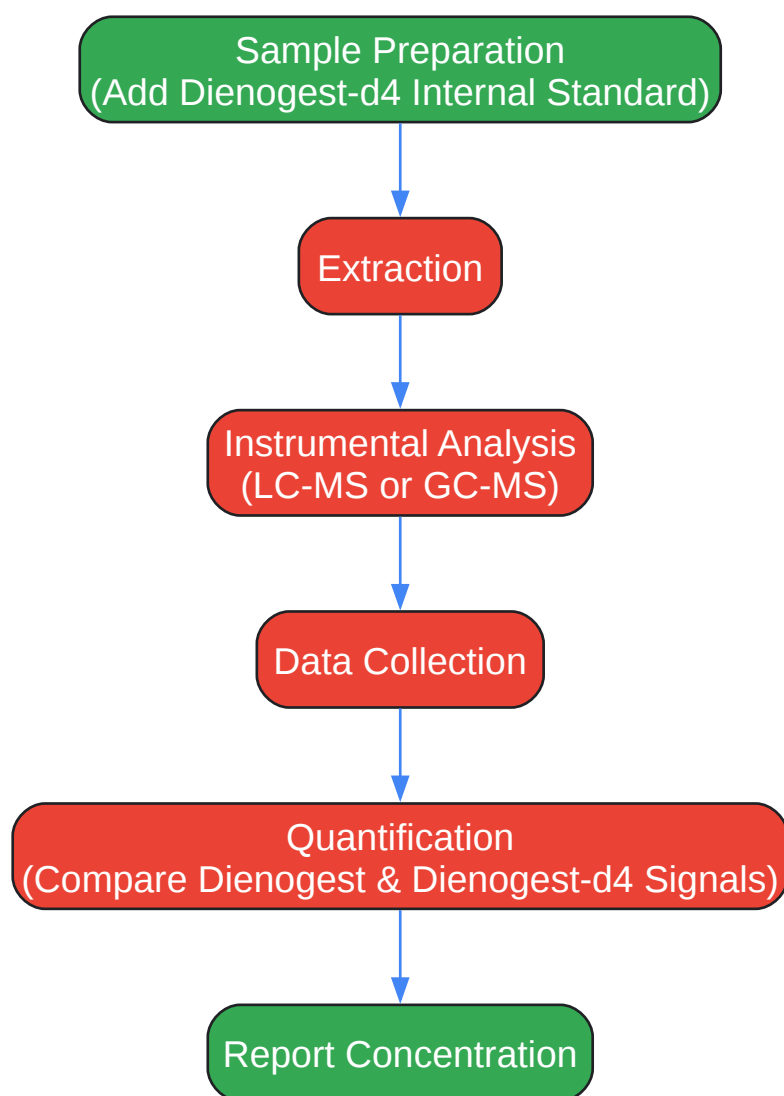
To fully understand the role of **Dienogest-d4**, it helps to know what the parent drug does and why a labeled version is needed.

- Therapeutic Role of Dienogest:** Dienogest is a progestin used to treat endometriosis. It works by suppressing ovulation and reducing estrogen levels, which helps control the disease. Recent studies show it also directly impacts cell proliferation, migration, and inflammation in endometrial tissues [3] [4].
- Purpose of Stable Isotope Labeling:** Stable isotope-labeled compounds like **Dienogest-d4** are chemically identical to their parent drugs but are heavier due to the incorporation of stable isotopes (e.g., Deuterium, D). They are primarily used as **internal standards** in mass spectrometry-based

assays. Their nearly identical chemical behavior allows for highly accurate quantification of the parent drug in complex biological samples like blood plasma [1] [5] [6].

Experimental Workflow and Biological Pathways

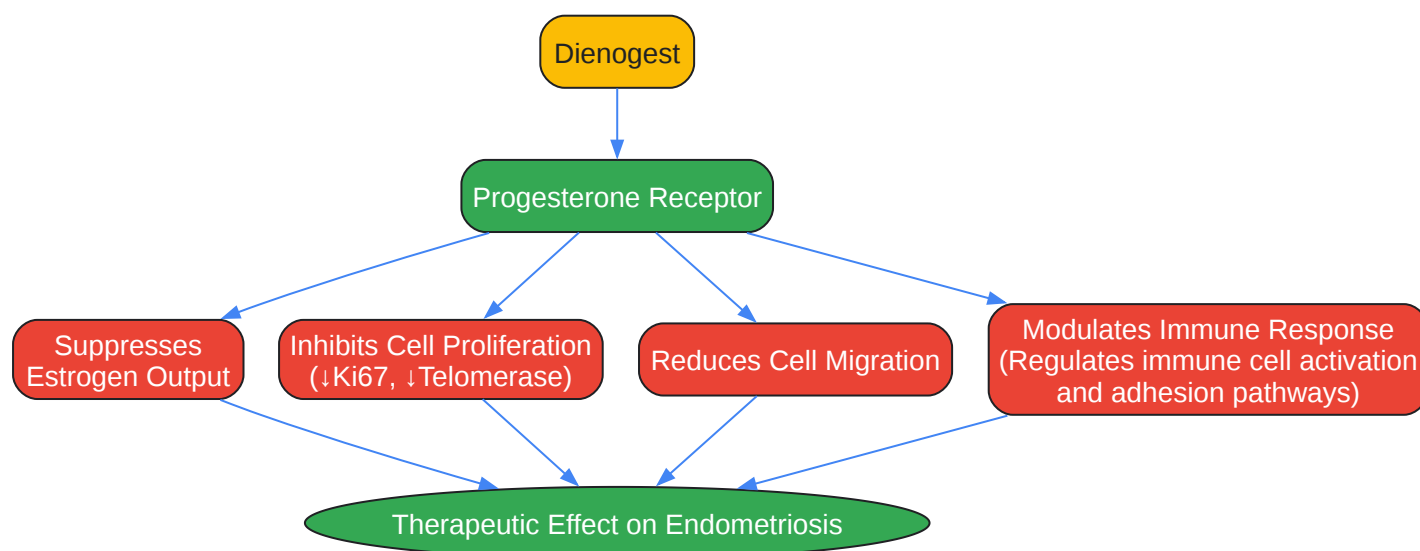
While the search results did not contain a specific protocol for using **Dienogest-d4** in an assay, they provide insights into general workflows and the drug's biological effects. The diagram below outlines a typical experimental workflow for using an internal standard like **Dienogest-d4** in drug analysis.



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*A general workflow for using **Dienogest-d4** as an internal standard in bioanalysis.*

Research has elucidated key pathways through which Dienogest exerts its therapeutic effects on endometriosis. The following diagram synthesizes these mechanisms based on recent gene expression and *in vitro* studies.



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Proposed molecular mechanisms of action for Dienogest in treating endometriosis, based on recent transcriptomic and cellular studies [3] [4].

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References

1. Dienogest-d4 (STS 557-d4) | Stable Isotope [medchemexpress.com]
2. Product Name :Dienogest-d4 [pharmaffiliates.com]
3. Gene Expression Profiling and Pathway Analysis of the ... [pmc.ncbi.nlm.nih.gov]

4. Different Effect of Dienogest on Endometrium ... [pmc.ncbi.nlm.nih.gov]

5. Synthesis of Stable Isotope Labelled Internal Standards for ... [pubmed.ncbi.nlm.nih.gov]

6. Stable Isotope Labelled Compounds [bocsci.com]

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